

# 2-Chloroacetimidamide safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-Chloroacetimidamide

Cat. No.: B1221562

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An in-depth technical guide on the safety of **2-Chloroacetimidamide** is not readily available due to the limited publicly accessible Safety Data Sheet (SDS) information for this specific compound. Initial searches for "**2-Chloroacetimidamide**" with the CAS number 2948-47-2 did not yield relevant safety data; this CAS number is associated with a different compound, 4-(2-hydroxypropan-2-yl)phenol.

Further investigation has identified the correct CAS number for **2-Chloroacetimidamide** as 20846-52-0 and for its more common hydrochloride salt, **2-Chloroacetimidamide** hydrochloride, as 10300-69-3<sup>[1][2]</sup>. However, comprehensive safety data sheets with detailed quantitative information and experimental protocols for these compounds are not available in the public domain.

This guide provides the most current and relevant safety information available for **2-Chloroacetimidamide** and its hydrochloride salt, supplemented with information on the related but distinct compound, 2-Chloroacetamide, to highlight the importance of accurate chemical identification.

## Chemical Identification and Available Safety Data

It is crucial to distinguish between **2-Chloroacetimidamide** and the more well-documented 2-Chloroacetamide. The structural difference, an imide versus an amide functional group, significantly alters the chemical and toxicological properties.

## 2-Chloroacetimidamide and its Hydrochloride Salt

Comprehensive toxicological and physical property data for **2-Chloroacetimidamide** and its hydrochloride salt are limited. The available information is summarized below.

Table 1: Physical and Chemical Properties of **2-Chloroacetimidamide** Hydrochloride

Property	Value	Source(s)
CAS Number	10300-69-3	[2]
Molecular Formula	C <sub>2</sub> H <sub>5</sub> ClN <sub>2</sub> ·HCl	
Molecular Weight	128.99 g/mol	[2]
Appearance	Light Brown to Brown Semi-Solid; Brown to black Solid	[3]
Melting Point	98-103 °C	[3][2]
Solubility	Insoluble in water; Slightly soluble in DMSO and Methanol	[3]
Stability	Hygroscopic	[3]

Table 2: Hazard Information for **2-Chloroacetimidamide** Hydrochloride

Hazard	Classification	Source(s)
Hazard Codes	Xi (Irritant)	[3]
Risk Statements	R36/37/38 (Irritating to eyes, respiratory system and skin)	[3]
Safety Statements	S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36 (Wear suitable protective clothing)	[3]
Hazard Class	8 (Corrosive)	[3]
Packing Group	III	[3]

## 2-Chloroacetamide (for comparison)

In contrast, 2-Chloroacetamide (CAS No. 79-07-2) is a well-characterized compound. The following tables summarize its properties to emphasize the differences and to serve as a cautionary example of the importance of correct chemical identification.

Table 3: Physical and Chemical Properties of 2-Chloroacetamide

Property	Value	Source(s)
CAS Number	79-07-2	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>2</sub> H <sub>4</sub> ClNO	<a href="#">[4]</a>
Molecular Weight	93.51 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White crystalline powder	<a href="#">[6]</a>
Melting Point	116-120 °C	<a href="#">[7]</a>
Boiling Point	224.5 °C @ 760 mmHg	<a href="#">[7]</a>
Flash Point	170 °C	<a href="#">[7]</a>
Vapor Pressure	0.05 mmHg @ 20 °C	<a href="#">[5]</a>
Solubility in Water	90 g/L at 25 °C	<a href="#">[8]</a>

Table 4: Toxicological Data for 2-Chloroacetamide

Endpoint	Species	Value	Source(s)
LD50 Oral	Rat	138 mg/kg	<a href="#">[6]</a>
LD50 Oral	Mouse	155 mg/kg	<a href="#">[6]</a>
LD50 Oral	Rabbit	122 mg/kg	<a href="#">[6]</a>

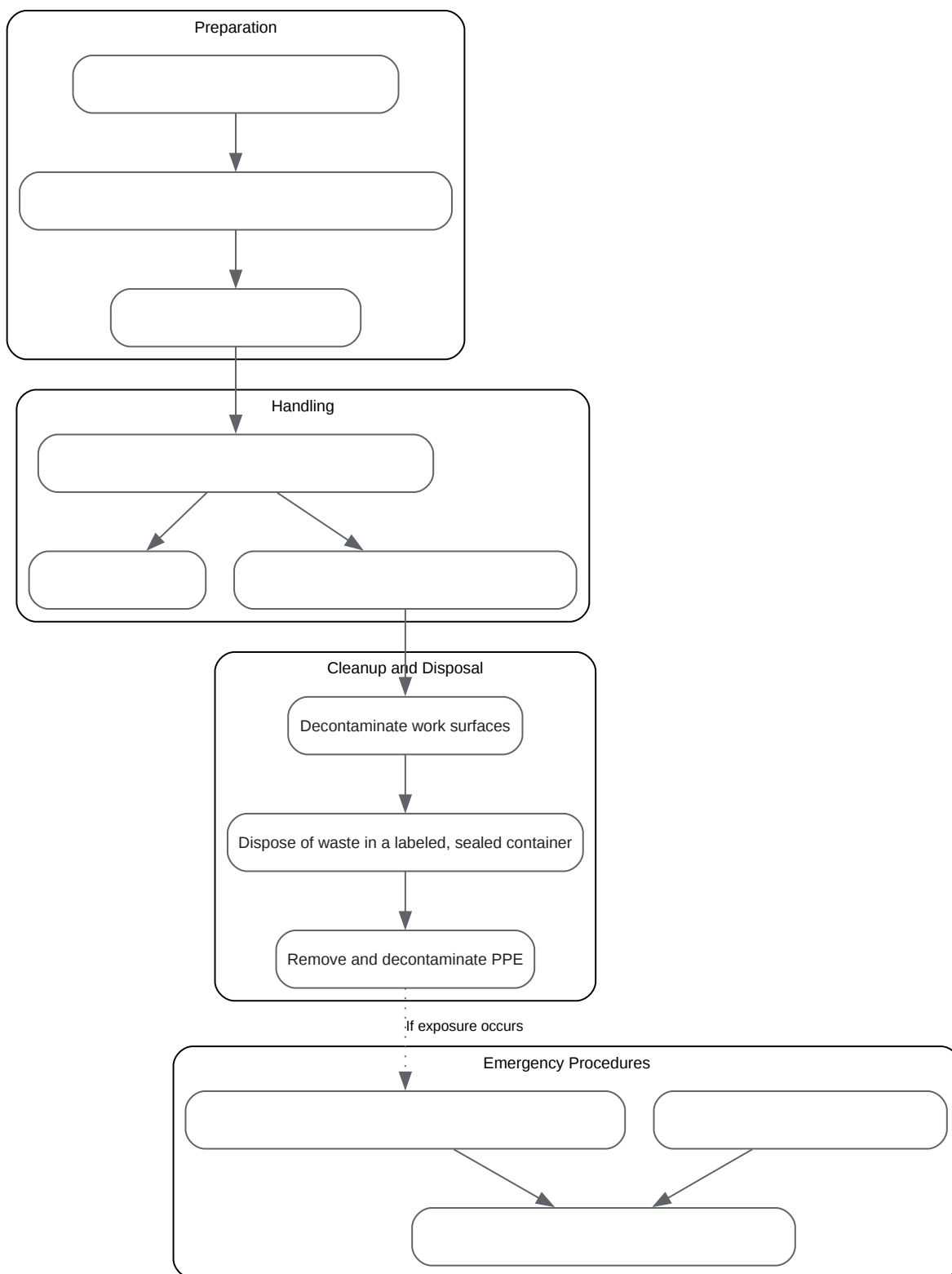
Table 5: Hazard Classification of 2-Chloroacetamide

Hazard	Classification	Source(s)
Acute Toxicity, Oral	Category 3 (Toxic if swallowed)	<a href="#">[7]</a> <a href="#">[9]</a>
Skin Sensitization	Category 1 (May cause an allergic skin reaction)	<a href="#">[7]</a> <a href="#">[9]</a>
Reproductive Toxicity	Category 2 (Suspected of damaging fertility)	<a href="#">[7]</a> <a href="#">[9]</a>

## Experimental Protocols and Handling

Detailed experimental protocols for handling **2-Chloroacetimidamide** are not available. However, based on the limited hazard information for the hydrochloride salt (irritant, corrosive), the following general safe handling procedures for a hazardous chemical powder should be followed.

## General Laboratory Safe Handling Workflow

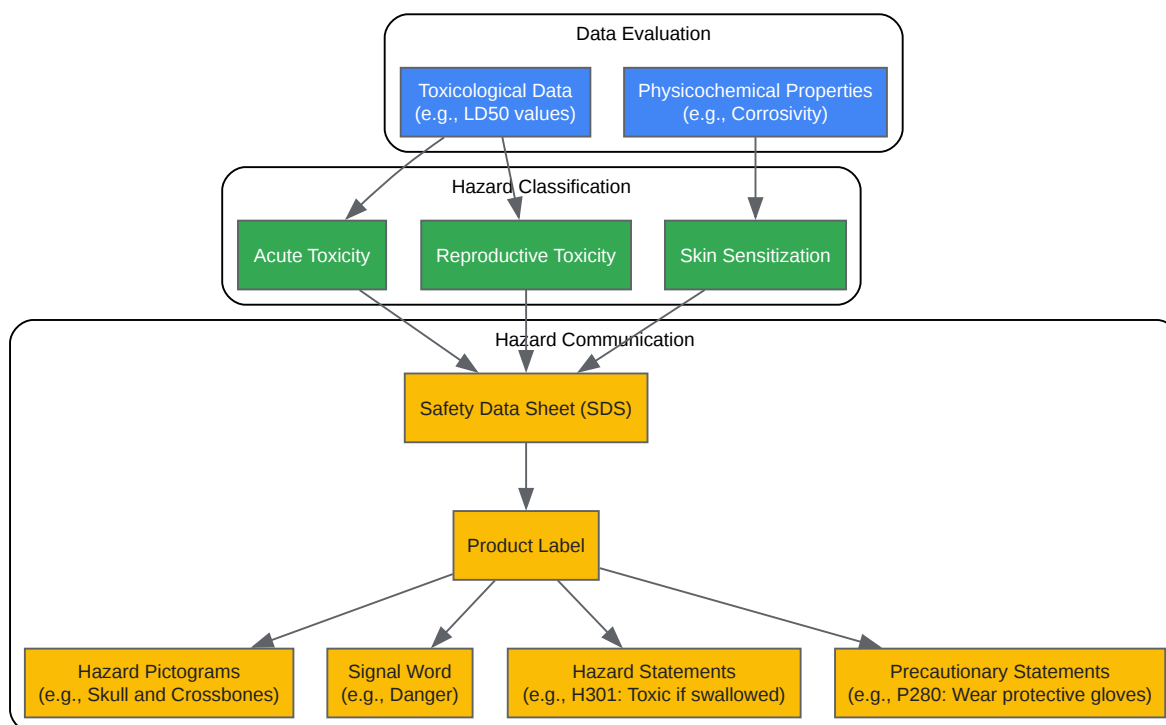


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General workflow for safe handling of hazardous chemical powders.

## Logical Relationships in Hazard Assessment

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a logical framework for assessing and communicating chemical hazards. The following diagram illustrates the relationship between hazard identification, classification, and communication for a substance like 2-Chloroacetamide, which serves as a model due to the lack of data for **2-Chloroacetimidamide**.



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Logical workflow for chemical hazard classification and communication.

In conclusion, while a comprehensive safety data sheet for **2-Chloroacetimidamide** is not publicly available, the limited data on its hydrochloride salt indicates that it should be handled

as a hazardous substance with appropriate precautions. Researchers, scientists, and drug development professionals should exercise caution and implement rigorous safety protocols when handling this compound. It is highly recommended to obtain a detailed SDS from the supplier before use.

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